

Amidinomycin: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Amidinomycin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Amidinomycin, a naturally occurring antibiotic, presents a unique molecular architecture that has garnered interest within the scientific community. This technical guide provides an in-depth overview of the physical and chemical properties of pure **Amidinomycin**, offering a critical resource for researchers engaged in antibiotic development, chemical synthesis, and mechanistic studies. The information compiled herein is intended to facilitate a comprehensive understanding of this compound, supported by detailed experimental methodologies and visual representations of key concepts.

Physicochemical Properties

A summary of the key physical and chemical properties of **Amidinomycin** is presented in the tables below. These values have been compiled from various scientific sources and provide a foundational understanding of the compound's characteristics.

Table 1: General and Physical Properties of **Amidinomycin**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ N ₄ O	[1][2][3][4]
Molecular Weight	198.27 g/mol	[1][2][3][4]
CAS Number	3572-60-9	[4]
Appearance	Solid (form not specified)	
Melting Point	188-285 °C (with decomposition)	
Solubility	Soluble in water. Insoluble in methanol, ethanol, acetone, and ethyl acetate.	
IUPAC Name	(1R,3S)-3-amino-N-(3-amino-3-iminopropyl)cyclopentane-1-carboxamide	[4]
InChI	InChI=1S/C9H18N4O/c10-7-2-1-6(5-7)9(14)13-4-3-8(11)12/h6-7H,1-5,10H2,(H3,11,12)(H,13,14)/t6-,7+/m1/s1	[4]
SMILES	C1C--INVALID-LINK--N	[4]

Experimental Protocols

The following sections detail generalized experimental protocols for the determination of the key physical and chemical properties of **Amidinomycin**. These methodologies are based on standard practices for the analysis of antibiotic compounds.

Determination of Melting Point

The melting point of a pure compound is a crucial indicator of its identity and purity.

Protocol:

- A small, finely powdered sample of pure **Amidinomycin** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure accurate measurement.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting range. For substances that decompose, the temperature at which decomposition begins is noted.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Determination of Solubility

Understanding the solubility of **Amidinomycin** in various solvents is essential for its formulation and delivery.

Protocol:

- A known excess amount of pure **Amidinomycin** is added to a fixed volume of the solvent to be tested (e.g., water, ethanol, methanol, acetone, ethyl acetate) in a sealed vial.
- The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the filtrate is carefully evaporated to dryness, and the mass of the dissolved **Amidinomycin** is determined.
- Solubility is expressed as mass of solute per volume of solvent (e.g., mg/mL).[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
[\[13\]](#)

Spectroscopic Analysis

Spectroscopic techniques are vital for the structural elucidation and characterization of **Amidinomycin**.

UV-Vis spectroscopy provides information about the electronic transitions within the molecule.

Protocol:

- A dilute solution of **Amidinomycin** is prepared in a suitable solvent (e.g., water or methanol) of a known concentration.
- A UV-Vis spectrophotometer is calibrated using the pure solvent as a blank.
- The absorbance of the **Amidinomycin** solution is measured across a range of wavelengths (typically 200-400 nm).
- The wavelength of maximum absorbance (λ_{max}) is identified.[\[5\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

FT-IR spectroscopy is used to identify the functional groups present in the **Amidinomycin** molecule.

Protocol:

- A small amount of pure, dry **Amidinomycin** is mixed with dry potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, the sample can be analyzed as a thin film or in a suitable solvent.
- The FT-IR spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}).
- The characteristic absorption bands corresponding to specific functional groups (e.g., N-H, C=O, C-N) are identified and analyzed.[\[18\]](#)[\[19\]](#)[\[20\]](#)

^1H and ^{13}C NMR spectroscopy are powerful tools for determining the detailed molecular structure of **Amidinomycin**.

Protocol:

- A small amount of pure **Amidinomycin** is dissolved in a suitable deuterated solvent (e.g., D_2O).
- ^1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer.

- The chemical shifts (δ), coupling constants (J), and integration of the signals in the ^1H NMR spectrum are analyzed to determine the number and connectivity of protons.
- The chemical shifts in the ^{13}C NMR spectrum are analyzed to identify the different carbon environments in the molecule.
- Advanced 2D NMR techniques (e.g., COSY, HSQC, HMBC) can be employed for complete and unambiguous assignment of all proton and carbon signals.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the exact molecular weight and fragmentation pattern of **Amidinomycin**, further confirming its structure.

Protocol:

- A dilute solution of **Amidinomycin** is introduced into the mass spectrometer, typically using electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).
- The mass-to-charge ratio (m/z) of the molecular ion ($[\text{M}+\text{H}]^+$) is measured to determine the molecular weight with high accuracy.
- Tandem mass spectrometry (MS/MS) can be performed to induce fragmentation of the molecular ion and analyze the resulting fragment ions, providing valuable structural information.[\[3\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Chromatographic Analysis

Chromatographic techniques are essential for assessing the purity of **Amidinomycin** and for its quantification in various matrices.

HPLC is a highly sensitive and quantitative method for analyzing **Amidinomycin**.

Protocol:

- A suitable HPLC system equipped with a UV detector is used.

- A reversed-phase C18 column is commonly employed for the separation of polar compounds like **Amidinomycin**.
- The mobile phase is typically a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol), run in either isocratic or gradient mode.
- A solution of **Amidinomycin** is injected into the HPLC system, and the retention time and peak area are recorded.
- Quantification is achieved by comparing the peak area of the sample to a calibration curve generated from standards of known concentrations.[\[30\]](#)[\[31\]](#)[\[32\]](#)

TLC is a simple and rapid method for the qualitative analysis of **Amidinomycin** and for monitoring reaction progress.

Protocol:

- A small spot of a dilute solution of **Amidinomycin** is applied to a TLC plate coated with a stationary phase (e.g., silica gel).
- The plate is placed in a developing chamber containing a suitable mobile phase.
- As the mobile phase ascends the plate by capillary action, it carries the **Amidinomycin** with it at a rate dependent on its polarity and the solvent system.
- After development, the plate is dried, and the position of the **Amidinomycin** spot is visualized, often using a visualizing agent such as ninhydrin (for primary amines) or iodine vapor.
- The retention factor (R_f) value is calculated by dividing the distance traveled by the spot by the distance traveled by the solvent front.[\[1\]](#)[\[2\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)

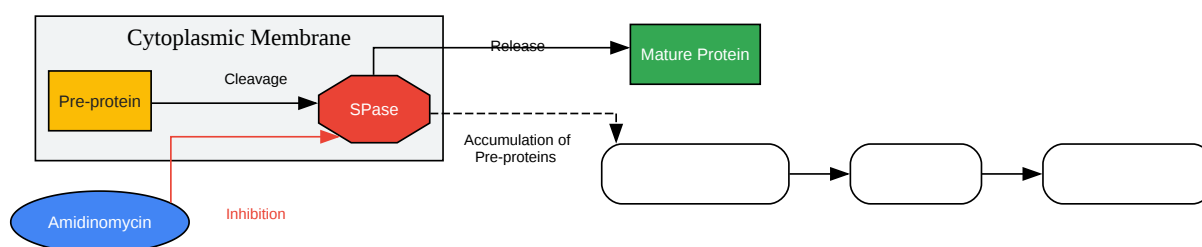
Mechanism of Action and Signaling Pathways

Amidinomycin is believed to exert its antibiotic effect through a mechanism similar to that of the arylomycin class of antibiotics. The primary target is thought to be Type I Signal Peptidase (SPase), an essential bacterial enzyme.

Inhibition of Type I Signal Peptidase

SPase plays a crucial role in the bacterial protein secretion pathway. It is responsible for cleaving the N-terminal signal peptides from pre-proteins after they have been translocated across the cytoplasmic membrane. This cleavage is a critical step for the proper folding and function of many extracellular and periplasmic proteins.

Diagram of the Proposed Mechanism of Action:



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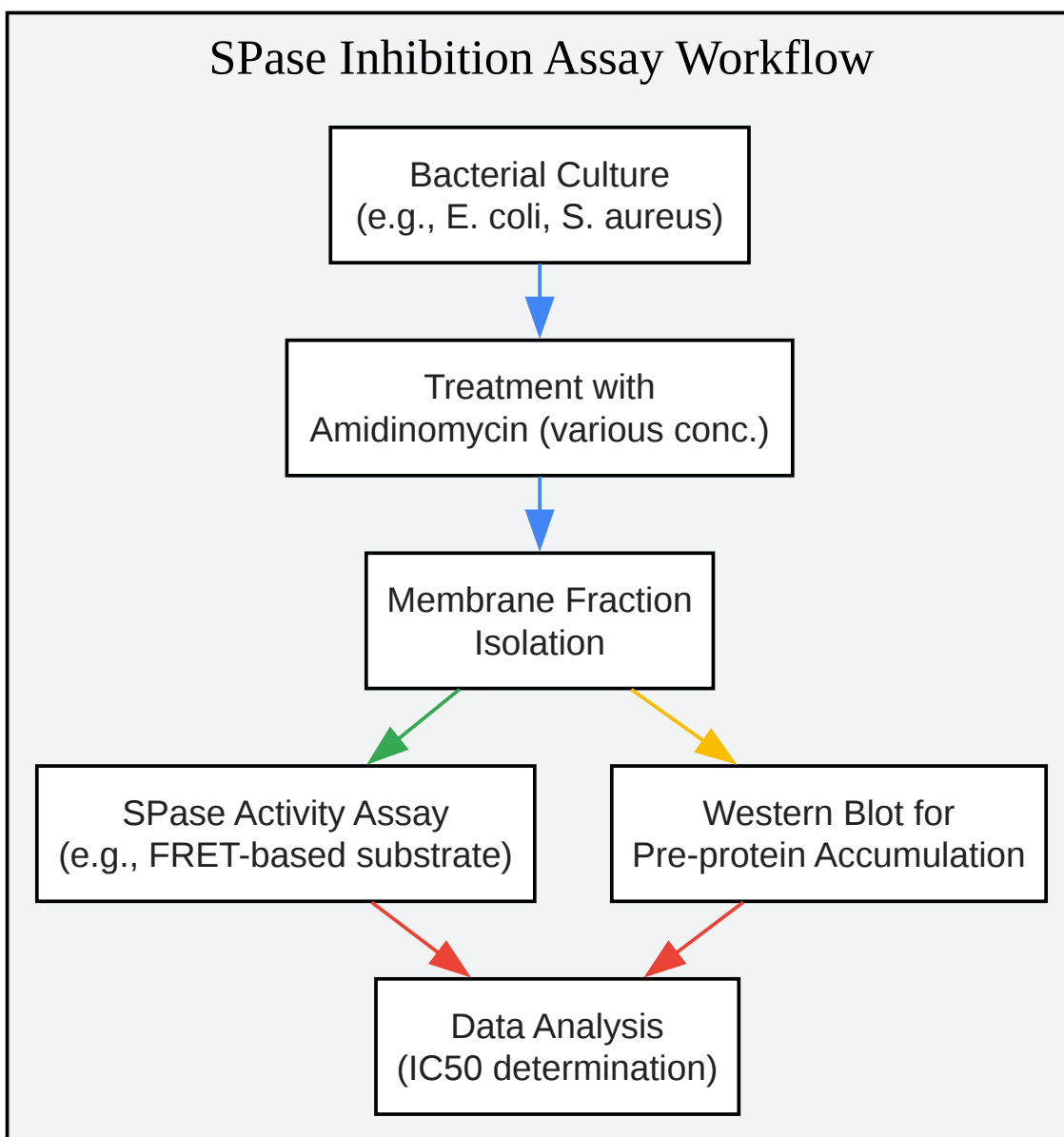
Caption: Proposed mechanism of **Amidinomycin** action via inhibition of Type I Signal Peptidase.

By inhibiting SPase, **Amidinomycin** is thought to cause an accumulation of unprocessed pre-proteins in the bacterial cell membrane. This disruption of the protein secretion pathway leads to protein mislocalization, cellular stress, and ultimately, bacterial cell death.^{[36][37]}

Experimental Workflow for Investigating SPase Inhibition

The following workflow outlines a general approach to investigate the inhibitory effect of **Amidinomycin** on bacterial Type I Signal Peptidase.

Diagram of Experimental Workflow:



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Caption: Workflow for assessing **Amidinomycin**'s inhibitory effect on SPase.

Stability and Degradation

The stability of an antibiotic is a critical parameter for its formulation and storage. While specific degradation kinetics for **Amidinomycin** are not extensively reported, general principles of amide hydrolysis suggest that it would be susceptible to degradation under strongly acidic or basic conditions, and at elevated temperatures.

Storage Recommendations:

- Solid Form: Store in a cool, dry place, protected from light.
- Solutions: Aqueous solutions should be freshly prepared. For longer-term storage, sterile-filtered solutions should be stored at low temperatures (e.g., -20°C).

Conclusion

This technical guide provides a comprehensive overview of the known physical and chemical properties of pure **Amidinomycin**, along with generalized experimental protocols for their determination. The proposed mechanism of action, involving the inhibition of Type I Signal Peptidase, highlights a promising avenue for further investigation into its antibacterial activity. The data and methodologies presented herein are intended to serve as a valuable resource for the scientific community, fostering continued research and development of this and other novel antibiotic compounds. Further studies are warranted to elucidate the specific degradation pathways and to develop and validate specific analytical methods for **Amidinomycin** in various matrices.

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